

Navigating the Safe Handling of 1,4-Phenylenebismaleimide: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Phenylenebismaleimide

Cat. No.: B1667444

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety considerations essential for the handling of **1,4-Phenylenebismaleimide** (CAS No. 3278-31-7). The information presented herein is intended to equip laboratory personnel with the knowledge necessary to mitigate risks and ensure a safe working environment. This document summarizes key toxicological data, outlines emergency procedures, and provides detailed experimental protocols based on internationally recognized guidelines.

Chemical Identification and Physical Properties

1,4-Phenylenebismaleimide, also known as N,N'-(1,4-phenylene)dimaleimide, is a yellow crystalline powder.^[1] It is widely used in the manufacturing of thermally stable polymers and as a crosslinking agent in various industrial applications.^[1]

Property	Value	Reference
Chemical Formula	C ₁₄ H ₈ N ₂ O ₄	[2][3]
Molecular Weight	268.22 g/mol	
CAS Number	3278-31-7	[2][3]
Appearance	Yellow crystalline powder	[1]
Melting Point	>300 °C	[4]

Hazard Identification and Classification

1,4-Phenylenebismaleimide is classified as harmful if swallowed.[5][6] While specific quantitative data for skin and eye irritation are not readily available, it is generally advised that the substance may cause skin and eye irritation upon contact.[1][7]

GHS Hazard Classification

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	 alt text	Warning	H302: Harmful if swallowed[5][6]

Note: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[7] There is no specific data available regarding carcinogenicity, mutagenicity, or reproductive toxicity for **1,4-Phenylenebismaleimide**.

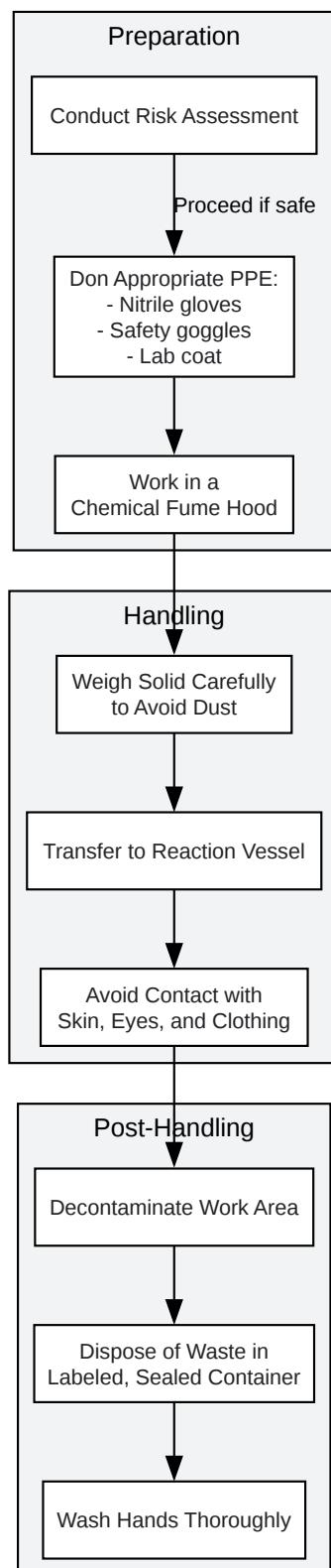
Toxicological Data Summary

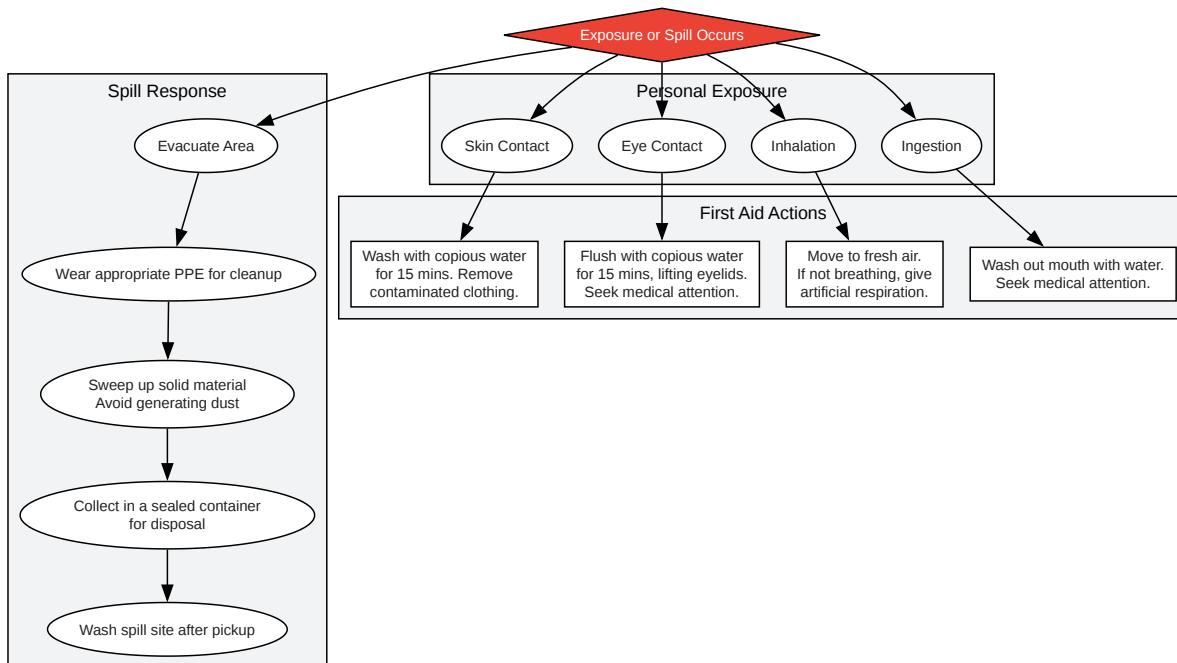
Quantitative toxicological data for **1,4-Phenylenebismaleimide** is limited. The primary toxicological concern identified is acute oral toxicity. For its isomer, 1,3-Phenylenebismaleimide (CAS 3006-93-7), a rat oral LD50 of 1370 mg/kg has been reported.[8] However, no specific LD50 value for the 1,4-isomer is consistently available in the reviewed literature.

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity	Not Specified	Oral	No specific LD50 available	Category 4: Harmful if swallowed[6]
Skin Irritation	Not Specified	Dermal	May cause skin irritation[1][7]	Not Classified
Eye Irritation	Not Specified	Ocular	May cause eye irritation[1][7]	Not Classified
Skin Sensitization	Not Specified	Dermal	Data not available	Not Classified

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to safe handling is crucial to minimize exposure risk. The following workflow outlines the recommended procedures for working with **1,4-Phenylenebismaleimide**.



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